

# Meconin-d3: A Technical Safety and Handling Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Meconin-d3

Cat. No.: B589173

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## Introduction

**Meconin-d3** is the deuterated form of Meconin, a primary metabolite of the opium alkaloid Noscapine.[1] It serves as a critical internal standard for the quantification of Meconin in various biological matrices, typically by mass spectrometry-based methods. Its application is particularly relevant in forensic and clinical toxicology to monitor opiate use.[2] This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **Meconin-d3**, intended for researchers, scientists, and drug development professionals. Given the limited specific toxicological data for the deuterated form, this guide incorporates safety information from its parent compounds, Meconin and Noscapine.

## Chemical and Physical Properties

The physical and chemical properties of **Meconin-d3** are essential for its proper handling, storage, and use in experimental settings. The data presented below has been aggregated from various chemical suppliers and databases.

Property	Value	Source(s)
Chemical Name	6-methoxy-7-(trideuteriomethoxy)-3H-2-benzofuran-1-one	PubChem[3]
Synonyms	Opianyl-d3, 6,7-Dimethoxy-1(3H)-isobenzofuranone-d3, Meconic Lactone-d3	Pharmaffiliates[2], PubChem[3]
CAS Number	29809-15-2	LGC Standards, Pharmaffiliates
Molecular Formula	C <sub>10</sub> H <sub>7</sub> D <sub>3</sub> O <sub>4</sub>	LGC Standards, Pharmaffiliates
Molecular Weight	197.20 g/mol	LGC Standards, PubChem
Appearance	White Solid	Pharmaffiliates
Storage Temperature	2-8°C Refrigerator	Pharmaffiliates
Shipping Conditions	Ambient	Pharmaffiliates

## Toxicological Data

Direct and extensive toxicological studies on **Meconin-d3** are not readily available, which is common for deuterated standards. The safety profile is therefore inferred from the non-deuterated analogue, Meconin, and its precursor, Noscapine. The toxicological effects of **Meconin-d3** are expected to be comparable to those of Meconin.

## Hazard Classification of Meconin

The Safety Data Sheet for Meconin provides the following GHS hazard classifications:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory tract irritation

Source: MedchemExpress SDS for Meconin

## Quantitative Toxicity Data for Noscapine

Quantitative toxicological data is available for Noscapine hydrochloride, the parent compound from which Meconin is derived. These values provide an indication of the potential toxicity.

Test Type	Species	Route of Administration	LD50 Value
LD50	Mouse	Oral	853 mg/kg
LD50	Mouse	Intraperitoneal	581 mg/kg
LD50	Mouse	Subcutaneous	700 mg/kg

Source: Cayman Chemical SDS for Noscapine (hydrochloride)

Studies have indicated that Noscapine exhibits low toxicity in clinical applications, with side effects at high doses primarily limited to nausea and mild sedation.

## Experimental Protocols

Detailed experimental protocols for the safety and toxicological testing of **Meconin-d3** are not publicly available. The hazard classifications for the parent compound, Meconin, are based on standard OECD (Organisation for Economic Co-operation and Development) or equivalent guidelines for chemical safety testing. These typically involve standardized assays for acute

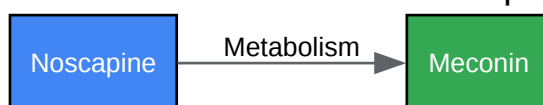
toxicity, skin and eye irritation, and other endpoints. For researchers needing to conduct their own safety evaluations, the "Methods in Molecular Biology" series, which includes detailed, reproducible laboratory protocols for drug safety evaluation, is a valuable resource.

## Signaling Pathways and Experimental Workflows

### Metabolic Pathway of Noscapine to Meconin

Meconin is a metabolite of Noscapine. Understanding this metabolic relationship is crucial for interpreting analytical results in toxicology studies.

#### Metabolic Conversion of Noscapine



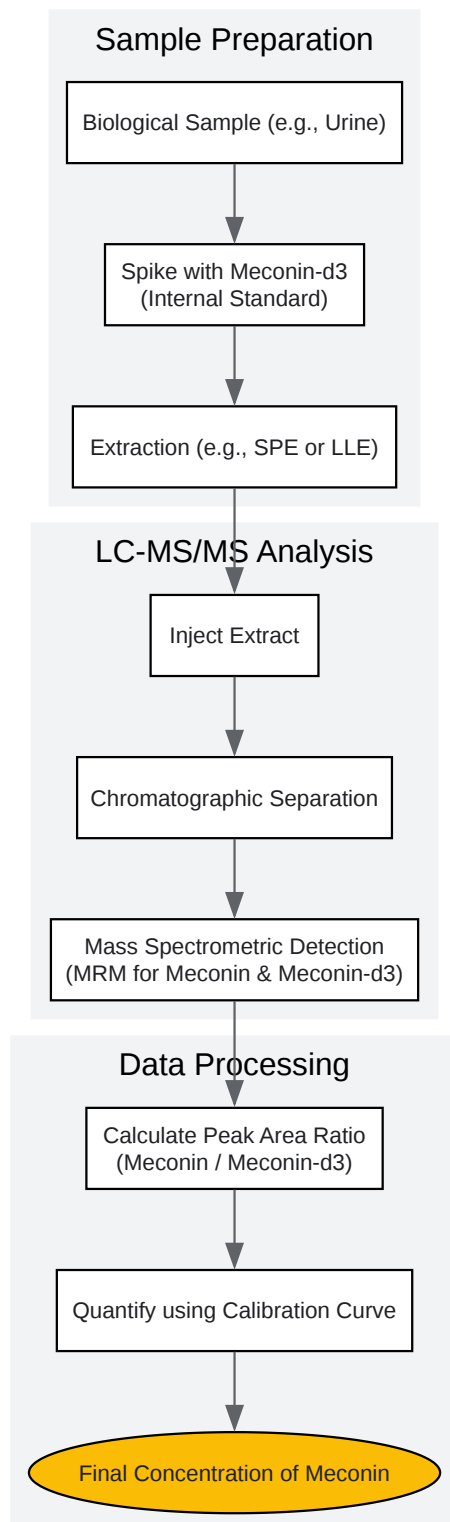
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Caption: Metabolic conversion of Noscapine to Meconin.

## Experimental Workflow for Quantification using Meconin-d3

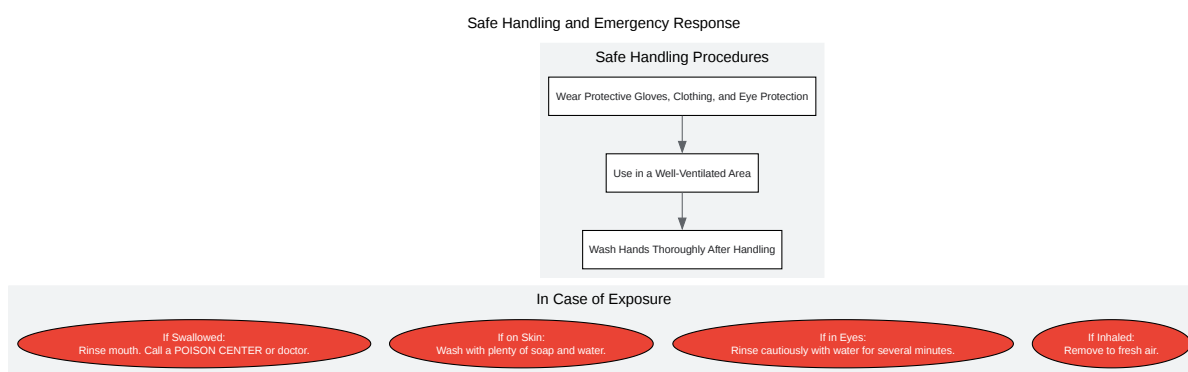
**Meconin-d3** is primarily used as an internal standard in quantitative analysis. The following workflow illustrates its typical application in a research setting.

## Workflow for Meconin Quantification

[Click to download full resolution via product page](#)Caption: Use of **Meconin-d3** as an internal standard in LC-MS/MS.

## Hazard Communication and Handling Workflow

Based on the GHS classifications for Meconin, the following logical workflow should be followed for safe handling and in case of exposure.



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Caption: GHS-based safe handling and emergency response workflow.

## Conclusion

While **Meconin-d3** itself lacks extensive, specific safety data, a robust safety profile can be constructed by referencing its non-deuterated form, Meconin, and its metabolic precursor, Noscapine. Researchers and laboratory personnel should handle **Meconin-d3** in accordance with the GHS classifications for Meconin, which indicate it is harmful if swallowed and can cause skin, eye, and respiratory irritation. Standard laboratory safety practices, including the

use of personal protective equipment and adequate ventilation, are essential. The information and workflows provided in this guide are intended to support the safe and effective use of **Meconin-d3** in a research environment.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Meconin-d3 | C<sub>10</sub>H<sub>10</sub>O<sub>4</sub> | CID 71749883 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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